

# Synthesis of Adiponitrile from 1,5-Dichlorohexane: An Application Note and Protocol

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## Compound of Interest

Compound Name: 1,5-Dichlorohexane

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This document provides a detailed protocol for the laboratory-scale synthesis of adiponitrile from **1,5-dichlorohexane**. The procedure is based on the principles of nucleophilic substitution, a fundamental reaction in organic chemistry. Adiponitrile is a key industrial intermediate, primarily used in the production of nylon 6,6. This protocol is intended for research and development purposes.

## Introduction

The synthesis of adiponitrile from **1,5-dichlorohexane** proceeds via a double nucleophilic substitution reaction (SN2) where the chlorine atoms are displaced by cyanide ions. The use of a polar aprotic solvent, such as dimethyl sulfoxide (DMSO), is crucial for this reaction as it effectively solvates the cation of the cyanide salt, leaving a "naked" and highly reactive cyanide nucleophile. This enhances the rate of the SN2 reaction and minimizes potential side reactions. A slight excess of the cyanide salt is used to ensure the complete conversion of the dichloroalkane to the dinitrile.

## Experimental Protocol

### Materials and Equipment:

- **1,5-Dichlorohexane (C6H12Cl2)**

- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO), anhydrous
- Deionized water
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus
- Standard laboratory glassware

Reaction Scheme:

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add anhydrous dimethyl sulfoxide (DMSO).
- Addition of Sodium Cyanide: Carefully add a slight molar excess of finely powdered sodium cyanide (NaCN) to the DMSO with stirring. A molar ratio of approximately 2.2 to 2.5 equivalents of NaCN per equivalent of **1,5-dichlorohexane** is recommended.
- Heating: Heat the stirred suspension to a temperature between 120-140 °C.

- **Addition of 1,5-Dichlorohexane:** Slowly add **1,5-dichlorohexane** to the heated reaction mixture dropwise over a period of 30-60 minutes. An exothermic reaction may be observed.
- **Reaction:** Maintain the reaction mixture at 120-140 °C with vigorous stirring for 4-6 hours, or until the reaction is complete (monitoring by GC-MS is recommended to track the disappearance of the starting material and the intermediate, 6-chlorohexanenitrile).
- **Workup - Quenching and Extraction:**
  - Allow the reaction mixture to cool to room temperature.
  - Pour the cooled reaction mixture into a large volume of cold deionized water (approximately 10 times the volume of DMSO used). This will precipitate the inorganic salts and dissolve the DMSO.
  - Transfer the aqueous mixture to a separatory funnel and extract the adiponitrile with ethyl acetate (3 x 100 mL).
  - Combine the organic extracts and wash them with deionized water (2 x 100 mL) to remove residual DMSO, followed by a wash with brine (1 x 100 mL).
- **Drying and Solvent Removal:**
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter to remove the drying agent.
  - Remove the ethyl acetate using a rotary evaporator to obtain the crude adiponitrile.
- **Purification:**
  - Purify the crude adiponitrile by vacuum distillation. Collect the fraction boiling at the appropriate temperature and pressure.

## Data Presentation

Parameter	Value
Reactants	
1,5-Dichlorohexane	1.0 equivalent
Sodium Cyanide	2.2 - 2.5 equivalents
Solvent	
Dimethyl Sulfoxide (DMSO)	Anhydrous
Reaction Conditions	
Temperature	120 - 140 °C
Reaction Time	4 - 6 hours
Purification	
Method	Vacuum Distillation
Expected Product	
Adiponitrile	Colorless to pale yellow oily liquid
Boiling Point	295 °C at 760 mmHg; ~164 °C at 14 mmHg[1]
Expected Yield	High (specific yield depends on optimization)

## Visualizations



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Caption: Experimental workflow for the synthesis of adiponitrile.

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## References

- 1. Adiponitrile - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Synthesis of Adiponitrile from 1,5-Dichlorohexane: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3018785#protocol-for-the-synthesis-of-adiponitrile-from-1-5-dichlorohexane>]

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